

# Technical Guide: Physical Properties of 1-Chloro-4-iodobenzene

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## Compound of Interest

Compound Name: 1-Chloro-4-iodobenzene

Cat. No.: B104392

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This technical guide provides a comprehensive overview of the core physical properties of **1-chloro-4-iodobenzene**, a key intermediate in organic synthesis. The information is presented to support research, development, and quality control activities involving this compound.

## Quantitative Data Summary

The physical and spectroscopic properties of **1-chloro-4-iodobenzene** are summarized in the tables below for easy reference and comparison.

Table 1: General Physical Properties of **1-Chloro-4-iodobenzene**

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClI
Molecular Weight	238.45 g/mol
Appearance	White to light beige crystalline powder or crystals
Melting Point	53-57 °C
Boiling Point	226-227 °C
Density	1.886 g/cm <sup>3</sup>
Solubility	Slightly soluble in chloroform and methanol (especially when heated); limited solubility in water.
Flash Point	108 °C
Refractive Index	1.632
Vapor Pressure	0.119 mmHg at 25 °C
Dipole Moment	0.46 D

Table 2: Spectroscopic Data for **1-Chloro-4-iodobenzene**

Spectroscopic Technique	Key Data Points
<sup>1</sup> H NMR	Chemical shifts (δ) are observed for the aromatic protons.
<sup>13</sup> C NMR	Signals corresponding to the carbon atoms of the benzene ring are observed.
Infrared (IR) Spectroscopy	Characteristic absorption bands for C-H, C-C, C-Cl, and C-I bonds are present.
Mass Spectrometry (MS)	The molecular ion peak (M <sup>+</sup> ) and characteristic fragmentation patterns can be observed.

## Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of **1-chloro-4-iodobenzene**.

### Melting Point Determination

The melting point of **1-chloro-4-iodobenzene** can be determined using a capillary melting point apparatus.<sup>[1][2]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- Ensure the **1-chloro-4-iodobenzene** sample is dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface.<sup>[3]</sup>
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point of 53-57 °C.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.<sup>[1]</sup>
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Continue heating slowly and record the temperature at which the last solid crystal melts (the end of the melting range).
- The melting point is reported as this range. For a pure compound, this range should be narrow (typically 0.5-2 °C).<sup>[1]</sup>

## Boiling Point Determination (Microscale Method)

Due to the relatively high boiling point of **1-chloro-4-iodobenzene**, a microscale method is often employed to conserve material and ensure safety.<sup>[4][5]</sup>

Apparatus:

- Thiele tube or melting point apparatus
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating oil (if using a Thiele tube)

Procedure:

- Add a small amount (approximately 0.5 mL) of **1-chloro-4-iodobenzene** to the small test tube.
- Place a capillary tube, with its sealed end up, into the test tube containing the liquid.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- If using a Thiele tube, immerse the assembly in the heating oil. If using a melting point apparatus, place it in the heating block.
- Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.

- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.<sup>[4]</sup>
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube.<sup>[5]</sup>

## Density Determination (Water Displacement Method)

The density of solid **1-chloro-4-iodobenzene** can be determined by measuring the volume of a liquid it displaces.<sup>[6][7]</sup>

Apparatus:

- Analytical balance
- Graduated cylinder
- Beaker
- A liquid in which **1-chloro-4-iodobenzene** is insoluble (e.g., water)

Procedure:

- Weigh a sample of **1-chloro-4-iodobenzene** using an analytical balance and record its mass.
- Fill a graduated cylinder with a known volume of the chosen liquid, ensuring it is enough to fully submerge the solid. Record this initial volume.
- Carefully place the weighed solid into the graduated cylinder, ensuring it is fully submerged and that no liquid splashes out.
- Gently tap the cylinder to dislodge any air bubbles adhering to the solid.
- Record the new volume of the liquid in the graduated cylinder.
- The volume of the solid is the difference between the final and initial liquid volumes.

- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .

## Solubility Determination (Qualitative)

A qualitative assessment of solubility provides a general understanding of the compound's behavior in different solvents.<sup>[8]</sup><sup>[9]</sup>

Apparatus:

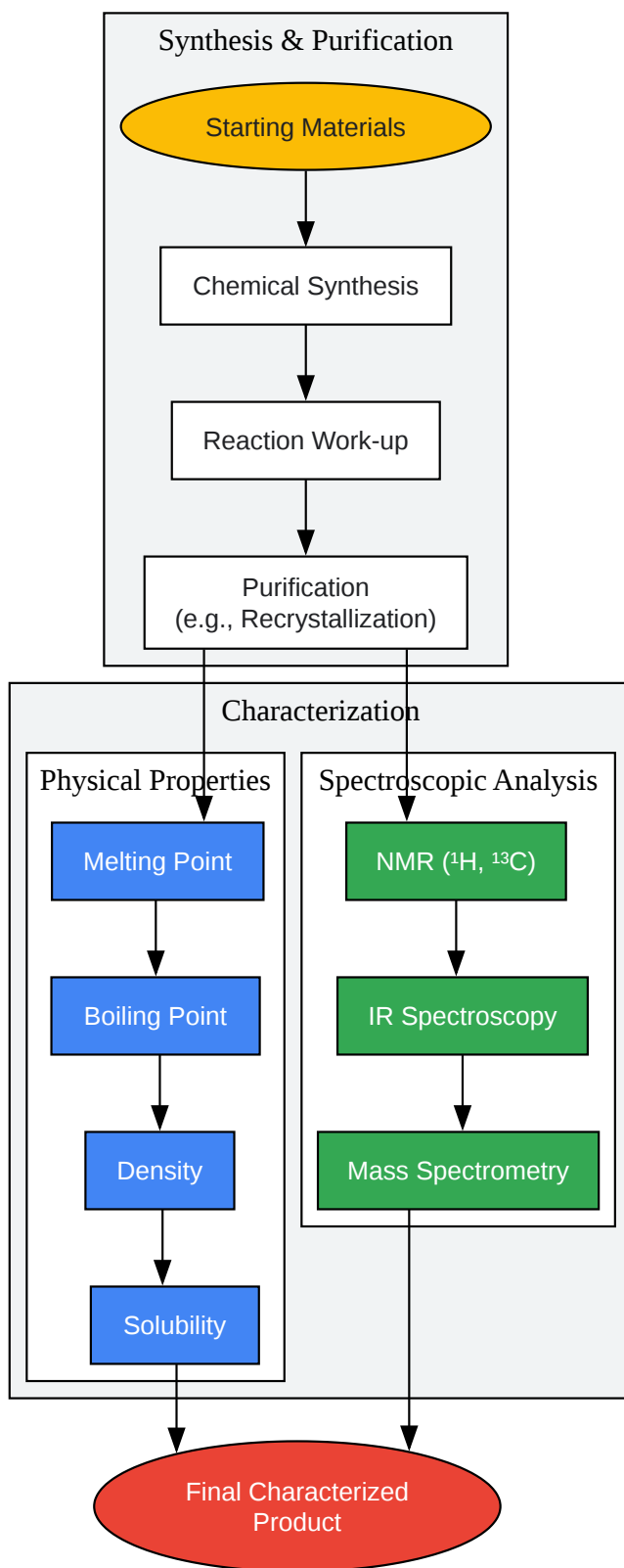
- Small test tubes
- Spatula
- Various solvents (e.g., water, methanol, chloroform)

Procedure:

- Place a small, consistent amount (e.g., 10-20 mg) of **1-chloro-4-iodobenzene** into separate, labeled test tubes.
- To each test tube, add a small volume (e.g., 1 mL) of a different solvent.
- Agitate the mixture by gently shaking or stirring.
- Observe whether the solid dissolves completely, partially, or not at all at room temperature.
- If the compound does not dissolve at room temperature, the mixture can be gently heated to observe for any change in solubility.
- Record the observations for each solvent (e.g., soluble, slightly soluble, insoluble).

## Visualization of Characterization Workflow

The following diagram illustrates a logical workflow for the synthesis and characterization of **1-chloro-4-iodobenzene**.



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Caption: Workflow for the synthesis and characterization of **1-chloro-4-iodobenzene**.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 1-Chloro-4-iodobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b104392#1-chloro-4-iodobenzene-physical-properties\]](https://www.benchchem.com/product/b104392#1-chloro-4-iodobenzene-physical-properties)

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